

AM-087: An In-Depth Pharmacological Profile

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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Abstract

AM-087 is a potent synthetic cannabinoid agonist, structurally derived from Δ^8 -tetrahydrocannabinol (Δ^8 -THC). First synthesized and characterized in the early 1990s, this compound exhibits high affinity for the cannabinoid type 1 (CB1) receptor, demonstrating significantly greater potency than its parent compound, Δ^8 -THC. This technical guide provides a comprehensive overview of the pharmacological profile of **AM-087**, detailing its receptor binding affinity, in vivo functional activity, and the experimental protocols utilized in its initial characterization. All quantitative data are presented in structured tables for clarity and comparative analysis. Furthermore, key experimental workflows and signaling pathways are visualized using Graphviz diagrams to facilitate a deeper understanding of its pharmacological properties.

Introduction

AM-087, chemically designated as (-)-5'-Bromo- Δ^8 -THC, is a classical cannabinoid analog distinguished by a bromine substitution on the terminal carbon of the C5' side chain. This modification has a profound impact on its pharmacological activity, particularly its interaction

with the CB1 receptor. The initial investigations into a series of halogenated Δ^8 -THC analogs revealed that the nature and position of the halogen atom significantly influence the compound's potency and efficacy. **AM-087** emerged from these studies as a particularly potent CB1 agonist. This document collates and presents the foundational pharmacological data on **AM-087**, providing a technical resource for researchers in cannabinoid science and drug development.

Receptor Binding Profile

The affinity of **AM-087** for cannabinoid receptors was primarily determined through competitive radioligand binding assays. These assays measure the ability of the compound to displace a known radiolabeled cannabinoid ligand from the CB1 and CB2 receptors.

Table 1: Cannabinoid Receptor Binding Affinities of AM-087

Compound	Receptor	K _i (nM)	Radioligand	Tissue Source	Reference
AM-087	CB1	0.43	[³ H]CP-55,940	Rat cortical membranes	[1]
Δ^8 -THC (for comparison)	CB1	45	[³ H]CP-55,940	Rat cortical membranes	[1]

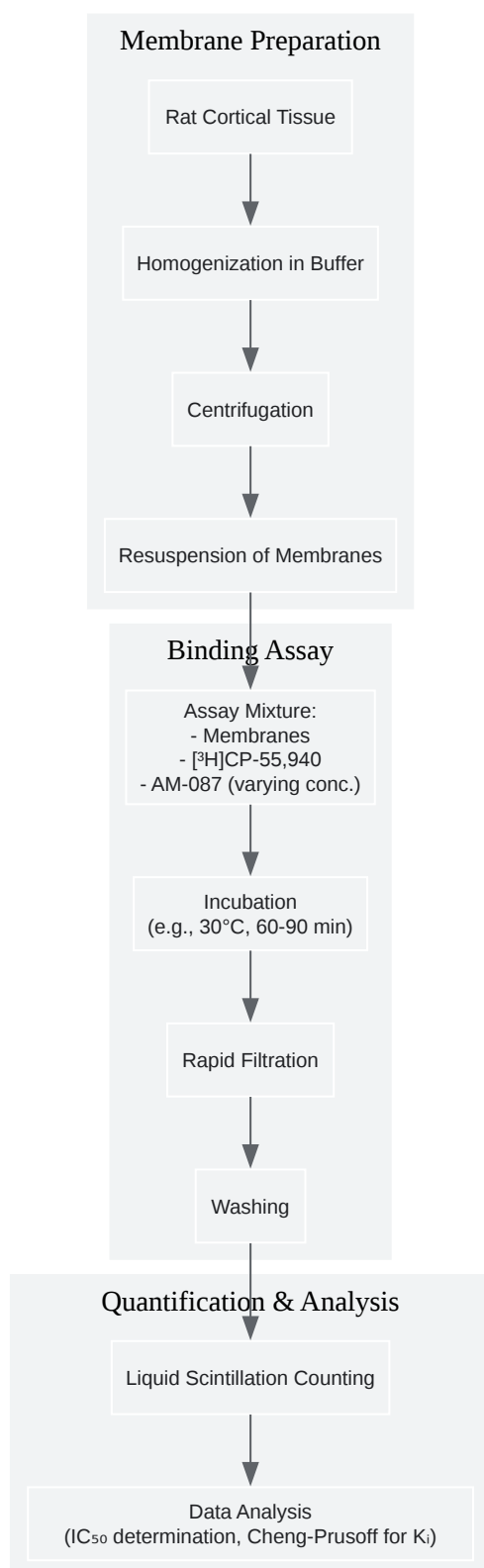
Experimental Protocol: Cannabinoid Receptor Binding Assay

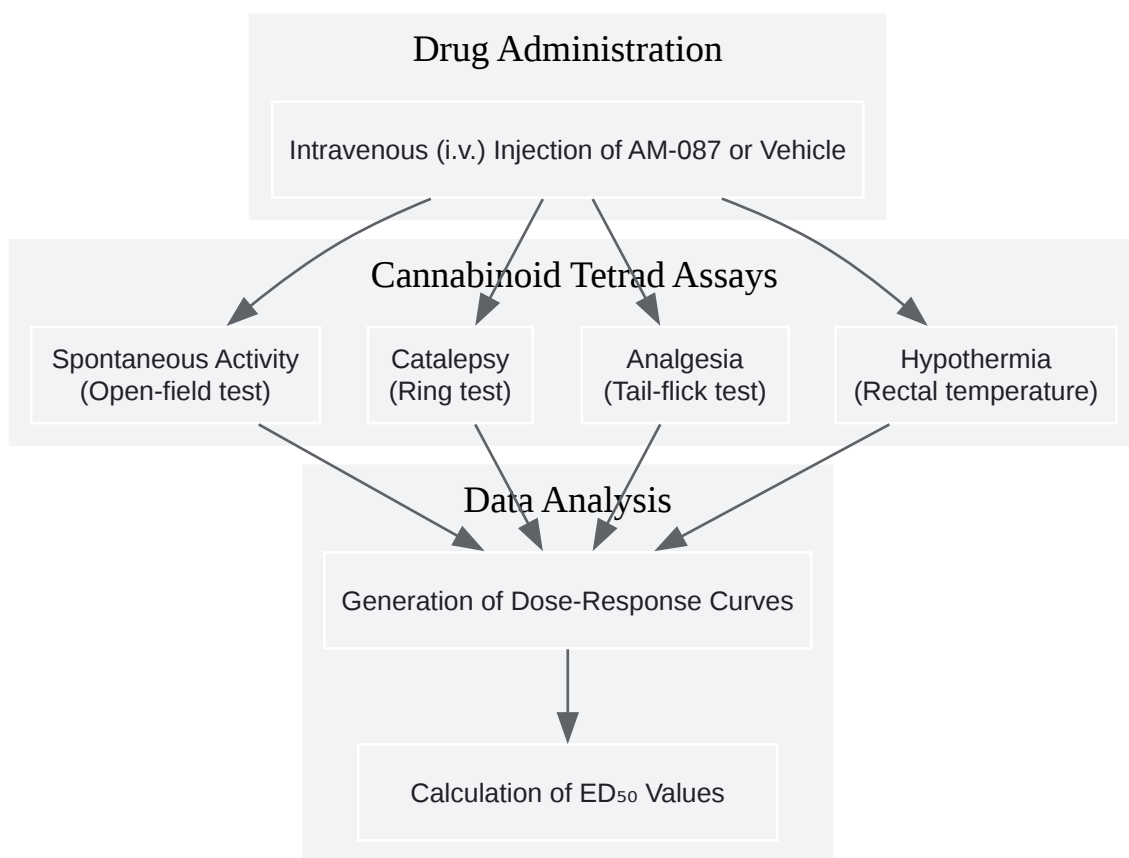
A competitive radioligand binding assay was utilized to determine the binding affinity of **AM-087** for the CB1 receptor. The protocol, as described in the foundational studies, is outlined below.

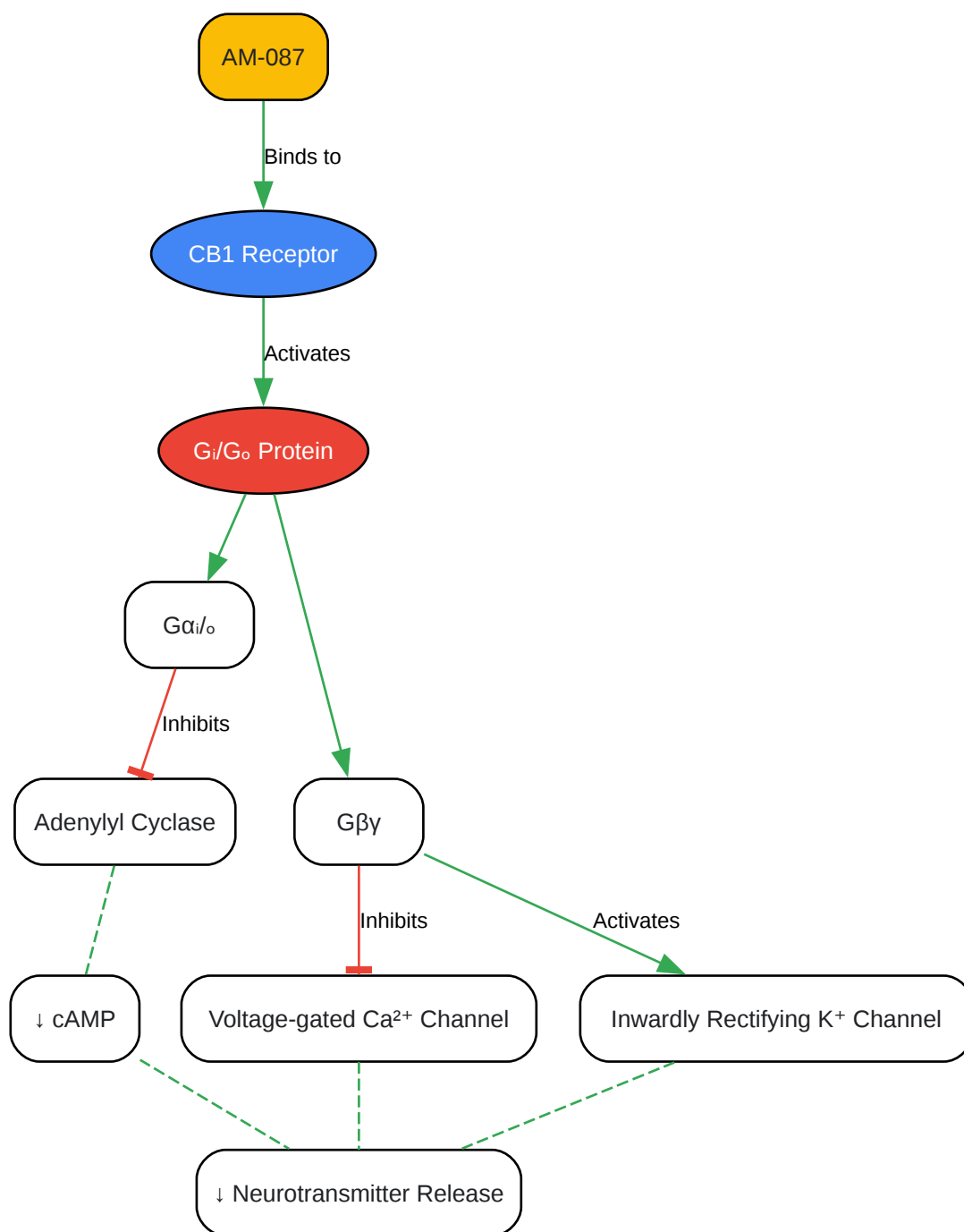
- Tissue Preparation:** Membranes were prepared from rat cortical tissue. The tissue was homogenized in a buffer solution and centrifuged to pellet the membranes, which were then washed and resuspended.
- Assay Conditions:** The binding assay was conducted in a total volume of 1 ml containing a buffer solution (e.g., 50 mM Tris-HCl, pH 7.4), the radioligand [³H]CP-55,940 (a high-affinity

cannabinoid agonist), the prepared rat cortical membranes, and varying concentrations of the test compound (**AM-087**).

- Incubation: The mixture was incubated at a controlled temperature (e.g., 30°C) for a specified duration (e.g., 60-90 minutes) to allow for binding to reach equilibrium.
- Separation of Bound and Free Ligand: Following incubation, the reaction was terminated by rapid filtration through glass fiber filters. The filters were then washed with ice-cold buffer to remove any unbound radioligand.
- Quantification: The amount of radioligand bound to the membranes on the filters was quantified using liquid scintillation spectrometry.
- Data Analysis: The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) was determined from concentration-response curves. The inhibition constant (K_i) was then calculated using the Cheng-Prusoff equation, which takes into account the concentration and affinity of the radioligand.







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References

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